

Essential Safety and Operational Guide for Handling 2',5'-Dichloroacetophenone

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Compound of Interest

Compound Name: 2',5'-Dichloroacetophenone

Cat. No.: B105169

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This guide provides critical safety and logistical information for the handling of **2',5'-Dichloroacetophenone**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

When handling **2',5'-Dichloroacetophenone**, a comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety. The following equipment must be used:

- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield. Standard safety glasses are not sufficient. Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).^[1] An eyewash station should be readily accessible.^[2]
- **Hand Protection:** Chemical-impermeable gloves are required.^[3] Nitrile or neoprene gloves are suitable. Gloves must be inspected for integrity before each use and disposed of properly after handling the chemical. Use proper glove removal technique to avoid skin contact.^[1]
- **Respiratory Protection:** Use a NIOSH-approved N95 dust mask or equivalent respirator, especially when handling the solid form or when there is a risk of generating dust or aerosols. For higher-level protection, type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143)

respirator cartridges should be used.[4] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[5]

- Protective Clothing: A lab coat or a complete suit protecting against chemicals is required.[1] Impervious clothing should be worn when there is a risk of significant skin contact.

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

- Inhalation: If inhaled, move the individual to fresh air immediately.[1][4] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[6] Seek immediate medical attention.[1][4]
- Skin Contact: Immediately remove all contaminated clothing, including footwear. Flush the affected skin and hair with running water and soap for at least 15 minutes.[4] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[4] If present, remove contact lenses after the initial flushing.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[2][7] Rinse the mouth with water.[1][4] Never give anything by mouth to an unconscious person.[1][4] Call a physician or Poison Control Center immediately.[6]

Operational Plan for Handling and Storage

A systematic approach to handling and storage is crucial for safety and maintaining the chemical's integrity.

- Handling:
 - Ensure all necessary PPE is donned correctly before handling.
 - Work in a well-ventilated area, such as a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[1][5]

- Avoid all personal contact with the chemical. Do not eat, drink, or smoke in the handling area.
- Use non-sparking tools and take measures to prevent electrostatic discharge.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[4\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[5\]](#)
 - Keep the container tightly closed and securely sealed.[\[5\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
 - Protect containers from physical damage and check regularly for leaks.

Spill and Disposal Plan

Proper management of spills and waste is a critical component of the safety protocol.

- Spill Response:
 - Evacuate personnel from the spill area and move upwind.
 - Ensure adequate ventilation.[\[3\]](#)
 - Wear the appropriate PPE as outlined in Section 1.[\[3\]](#)
 - For solid spills, use dry clean-up procedures and avoid generating dust. Sweep or vacuum up the material and place it in a clean, dry, sealable, and labeled container for disposal.
 - Prevent the spilled material from entering drains or waterways.
- Disposal:
 - Dispose of waste in accordance with all applicable federal, state, and local regulations.
 - Offer surplus and non-recyclable solutions to a licensed disposal company.[\[4\]](#)

- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated packaging should be disposed of as unused product.[1][4]

Quantitative Data Summary

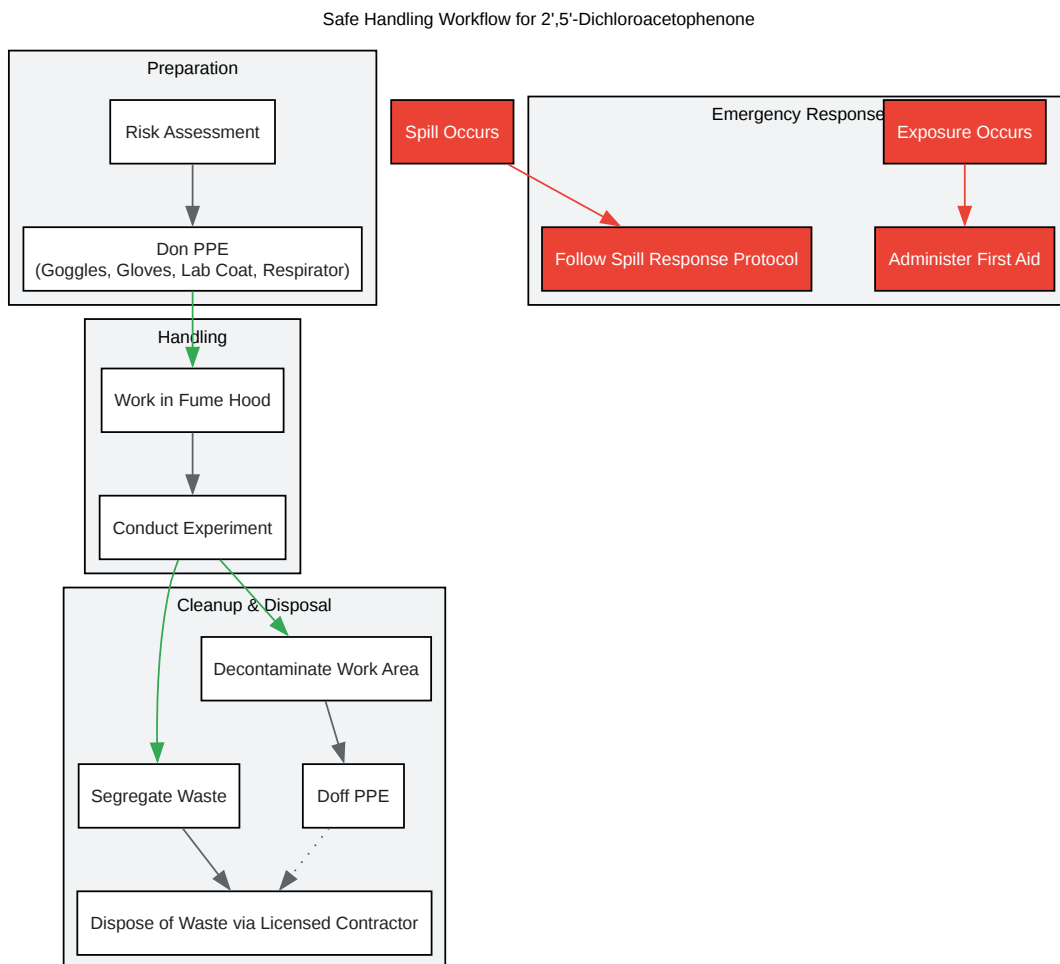
The following table summarizes key quantitative data for **2',5'-Dichloroacetophenone**.

Property	Value
CAS Number	2476-37-1
Molecular Formula	C ₈ H ₆ Cl ₂ O
Molecular Weight	189.04 g/mol
Appearance	Liquid
Melting Point	11-13 °C (lit.)
Boiling Point	128 °C / 12 mmHg (lit.)
Density	1.312 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.5624 (lit.)

Source:[5]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **2',5'-Dichloroacetophenone**.



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Caption: Workflow for Safe Handling of **2',5'-Dichloroacetophenone**.

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